

# A Technical Guide to Commercial Sourcing of 5-Fluoronicotinonitrile (98% Purity)

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## Compound of Interest

Compound Name: 5-Fluoronicotinonitrile

Cat. No.: B1322411

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial landscape for sourcing **5-Fluoronicotinonitrile** with a minimum purity of 98%. The information presented herein is intended to assist researchers, scientists, and professionals in drug development in making informed procurement decisions. This guide includes a comparative analysis of known suppliers, technical specifications, and a logical workflow for supplier selection.

## Introduction to 5-Fluoronicotinonitrile

**5-Fluoronicotinonitrile**, with CAS number 696-42-4, is a fluorinated pyridine derivative of significant interest in medicinal chemistry and materials science. Its structural features make it a valuable building block in the synthesis of various pharmaceutical intermediates and functional molecules. The presence of the fluorine atom can significantly modulate the physicochemical and biological properties of the target compounds, such as metabolic stability, binding affinity, and bioavailability. Ensuring a high purity of at least 98% is critical for the reliability and reproducibility of experimental results and the quality of downstream products.

## Commercial Suppliers and Product Specifications

A survey of the chemical supplier market has identified several potential sources for **5-Fluoronicotinonitrile** at the required purity level. The following tables summarize the available quantitative data to facilitate a comparative analysis. Please note that pricing and availability are subject to change and should be verified directly with the suppliers.

Table 1: Supplier Information and Purity

Supplier	Stated Purity	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Oakwood Chemical	99%	696-42-4	C <sub>6</sub> H <sub>3</sub> FN <sub>2</sub>	122.10
Shanghai Ruji Biotechnology Development Co., Ltd.	98%	696-42-4	C <sub>6</sub> H <sub>3</sub> FN <sub>2</sub>	122.1
BLD Pharm	Not explicitly stated, requires inquiry	696-42-4	C <sub>6</sub> H <sub>3</sub> FN <sub>2</sub>	122.10
Apollo Scientific	98%	696-42-4	C <sub>6</sub> H <sub>3</sub> FN <sub>2</sub>	122.10
Alchem Pharmtech	98%	696-42-4	C <sub>6</sub> H <sub>3</sub> FN <sub>2</sub>	122.10

Table 2: Pricing and Availability

Supplier	Quantity	Price (USD)	Stock Status / Lead Time
Oakwood Chemical	1 g	\$33.00	Out of Stock - Inquire
5 g	\$98.00	Out of Stock - Inquire	
25 g	\$295.00	Out of Stock - Inquire	
100 g	\$917.00	Out of Stock - Inquire	
Shanghai Ruji Biotechnology Development Co., Ltd.	-	Inquire	Inquire
BLD Pharm	-	Inquire	Temporarily out of stock
Apollo Scientific	1 g	£49.00	1 pack in US stock, 2-3 weeks lead time
5 g	£140.00	Out of Stock, 2-3 weeks lead time	
25 g	£587.00	Out of Stock	
Alchem Pharmtech	1 g	Inquire	Available to ship on 2025-02-28
5 g	Inquire	Available to ship on 2025-02-28	
25 g	Inquire	Available to ship on 2025-02-28	
100 g	Inquire	Available to ship on 2025-02-28	

## Technical Data and Quality Assurance

Obtaining a Certificate of Analysis (CoA) from the supplier is crucial to verify the purity and identity of the compound. A typical CoA for a high-purity chemical like **5-Fluoronicotinonitrile** would include the following information:

Table 3: Representative Certificate of Analysis Data

Parameter	Specification
Appearance	White to off-white solid/powder
Purity (by GC or HPLC)	≥ 98.0%
Identity (by $^1\text{H}$ NMR, $^{13}\text{C}$ NMR, MS)	Conforms to structure
Melting Point	To be reported
Water Content (by Karl Fischer)	≤ 0.5%
Residual Solvents	To be reported

## Experimental Protocols

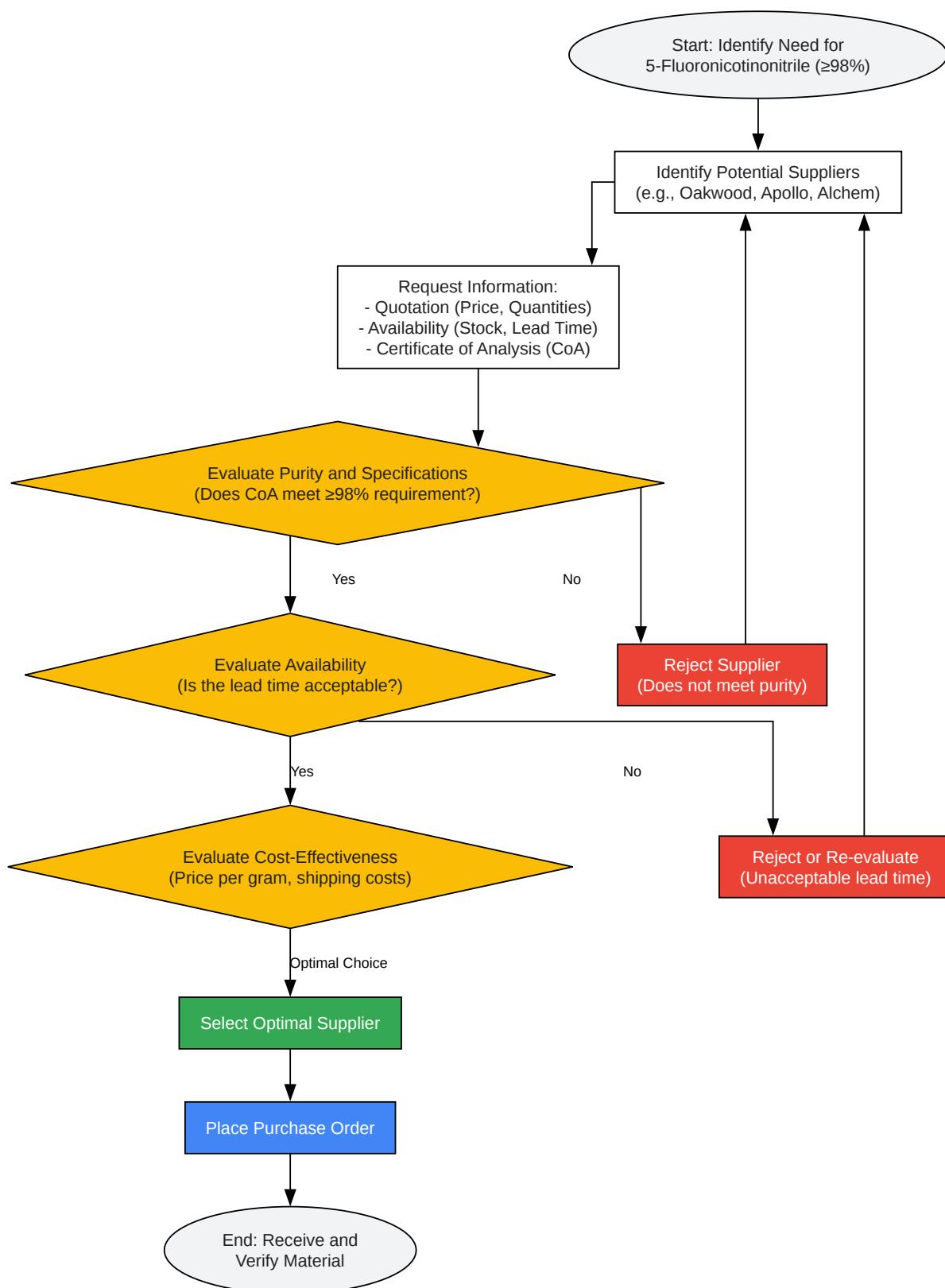
While specific experimental protocols for the use of **5-Fluoronicotinonitrile** are highly application-dependent and proprietary to the end-user, general guidelines for handling and storage are provided by suppliers.

### Handling and Storage:

- **Handling:** Use in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place. Some suppliers recommend storage at 2-8°C under an inert atmosphere. Keep away from incompatible materials such as strong oxidizing agents.

## Supplier Selection Workflow

The process of selecting a suitable chemical supplier involves multiple steps beyond simply comparing prices. The following diagram illustrates a logical workflow for researchers to follow.



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Caption: A workflow diagram for the selection of a commercial supplier for a high-purity chemical reagent.

## Conclusion

The procurement of high-purity **5-Fluoronicotinonitrile** requires careful consideration of multiple factors, including supplier reputation, documented purity, availability, and cost. While several suppliers offer this compound at the required 98% purity, stock status and pricing vary significantly. Researchers and drug development professionals are advised to follow a structured supplier selection process, including the critical step of obtaining and verifying a Certificate of Analysis, to ensure the quality and timely availability of this important chemical building block for their research and development activities.

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